

2,4-Dichloro-6-methylpyrimidin-5-amine IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Dichloro-6-methylpyrimidin-5-amine

Cat. No.: B077011

[Get Quote](#)

An In-depth Technical Guide to **2,4-Dichloro-6-methylpyrimidin-5-amine**: Structure, Properties, Synthesis, and Applications

Introduction

In the landscape of modern medicinal chemistry and drug development, functionalized pyrimidine scaffolds are of paramount importance. Their structural resemblance to the nucleobases found in DNA and RNA makes them privileged structures for interacting with a wide array of biological targets. Among these, dichlorinated methylpyrimidinamines serve as highly versatile and reactive intermediates for the synthesis of complex, biologically active molecules. This guide provides a comprehensive technical overview of **2,4-dichloro-6-methylpyrimidin-5-amine**, a key building block in organic synthesis.

It is crucial to distinguish this compound from its constitutional isomer, 4,6-dichloro-2-methylpyrimidin-5-amine. While both share the same molecular formula, the arrangement of substituents on the pyrimidine ring is different, leading to distinct chemical properties and reactivity. This guide will focus on the specified topic, **2,4-dichloro-6-methylpyrimidin-5-amine**, while also providing comparative data for its isomer to ensure clarity and aid in unambiguous identification. We will delve into its nomenclature, physicochemical properties, synthesis methodologies, spectroscopic characterization, applications in drug discovery, and essential safety protocols.

Nomenclature and Structural Elucidation

The systematic naming of chemical compounds is governed by the International Union of Pure and Applied Chemistry (IUPAC) to ensure unambiguous identification. The IUPAC name for the topic of this guide is **2,4-dichloro-6-methylpyrimidin-5-amine**[\[1\]](#). Its isomer is named 4,6-dichloro-2-methylpyrimidin-5-amine[\[2\]](#). The difference lies in the positions of the two chloro groups and the methyl group on the pyrimidine ring.

To prevent any ambiguity, the following table summarizes the key identifiers for both isomers.

Identifier	2,4-Dichloro-6-methylpyrimidin-5-amine	4,6-Dichloro-2-methylpyrimidin-5-amine
IUPAC Name	2,4-dichloro-6-methylpyrimidin-5-amine [1]	4,6-dichloro-2-methylpyrimidin-5-amine [2]
CAS Number	13162-27-1 [1]	39906-04-2 [2]
PubChem CID	14665971 [1]	736674 [2]
Molecular Formula	C ₅ H ₅ Cl ₂ N ₃ [1]	C ₅ H ₅ Cl ₂ N ₃ [2] [3]
InChI	InChI=1S/C5H5Cl2N3/c1-2-3(8)4(6)10-5(7)9-2/h8H2,1H3 [1]	InChI=1S/C5H5Cl2N3/c1-2-9-4(6)3(8)5(7)10-2/h8H2,1H3 [2] [3]
InChIKey	FDMMHWIFYCXEOF-UHFFFAOYSA-N [1]	FKRXXAMAHOGYNT-UHFFFAOYSA-N [2] [3]
SMILES	<chem>CC1=C(C(=NC(=N1)Cl)Cl)N</chem> [1]	<chem>CC1=NC(=C(C(=N1)Cl)N)Cl</chem> [2]

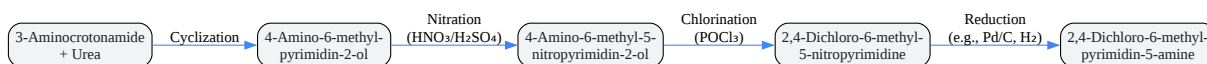
The structural differences are visually represented in the diagram below.

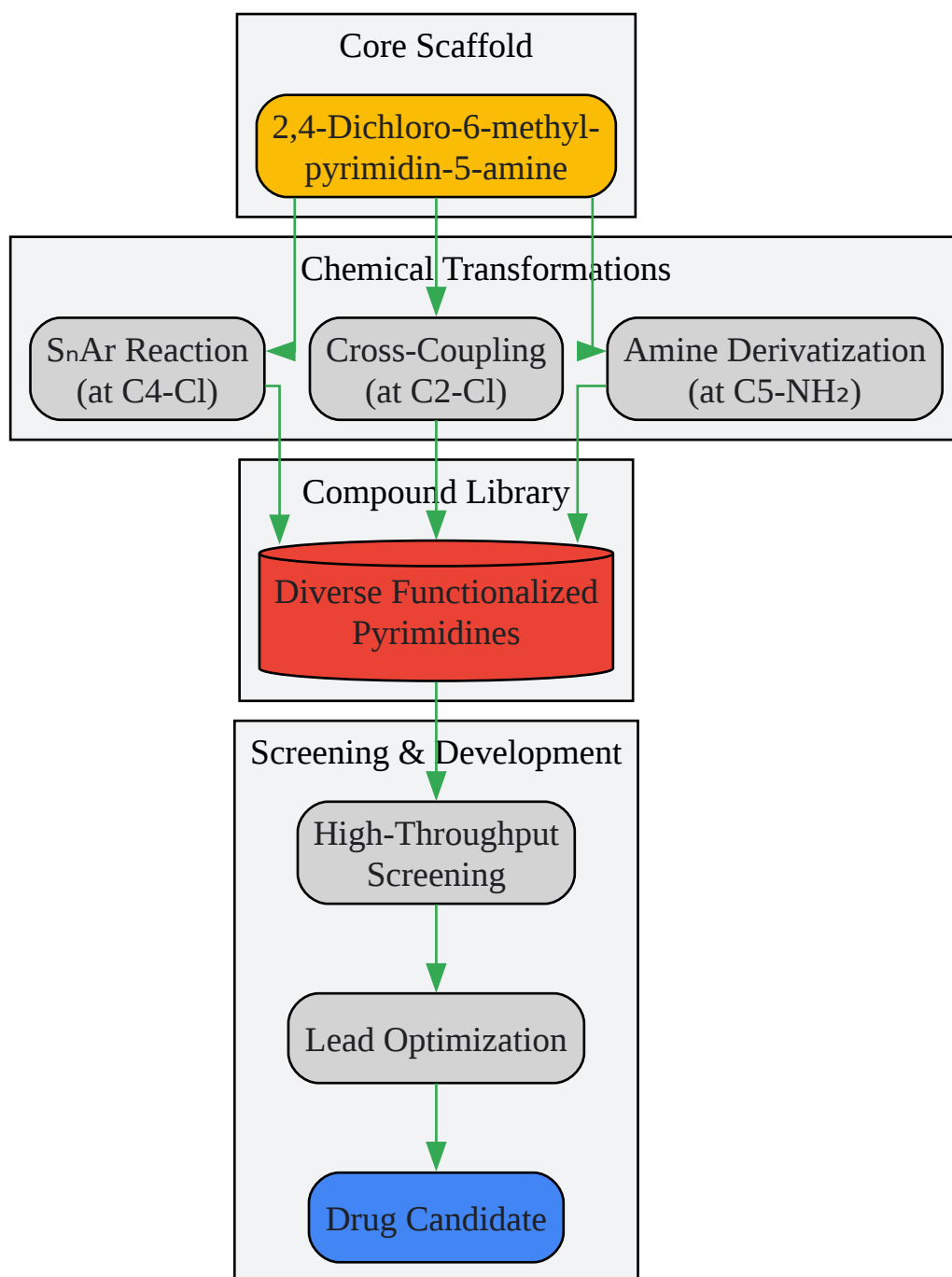
2,4-Dichloro-6-methylpyrimidin-5-amine

2_4_dichloro

4,6-Dichloro-2-methylpyrimidin-5-amine

4_6_dichloro





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4-Dichloro-6-methylpyrimidin-5-amine | C₅H₅Cl₂N₃ | CID 14665971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,6-Dichloro-2-methylpyrimidin-5-amine | C₅H₅Cl₂N₃ | CID 736674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4,6-Dichloro-2-methylpyrimidin-5-amine | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [2,4-Dichloro-6-methylpyrimidin-5-amine IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077011#2-4-dichloro-6-methylpyrimidin-5-amine-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com